

Molecular weight and formula of 2-Amino-4,6-dichlorophenol

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Compound of Interest

Compound Name: 2-Amino-4,6-dichlorophenol

Cat. No.: B1218851

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An In-depth Technical Guide to 2-Amino-4,6-dichlorophenol

This technical guide provides a comprehensive overview of **2-Amino-4,6-dichlorophenol**, a significant chemical intermediate in the pharmaceutical and chemical industries. The document is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis, offering detailed information on its chemical properties, synthesis protocols, and key applications.

Chemical and Physical Properties

2-Amino-4,6-dichlorophenol is a halogenated aromatic amine and phenol derivative. Its chemical structure and properties make it a versatile precursor in various synthetic pathways.

Table 1: Physicochemical Properties of **2-Amino-4,6-dichlorophenol**

Property	Value	Source
Molecular Formula	C ₆ H ₅ Cl ₂ NO	[1][2][3][4][5][6]
Molecular Weight	178.02 g/mol	[1][3][6][7]
CAS Number	527-62-8	[1][2][3][8]
Appearance	Off-white to light brown or ash-colored solid; often appears as long needles.	[1][6][8]
Melting Point	95-96 °C (203-205 °F), may decompose.	[3][8]
Solubility	Soluble in water and organic solvents such as benzene and carbon disulfide. Less soluble in petroleum ether.	[1][3]
Stability	May be sensitive to prolonged exposure to air and/or light.[2] [6][7][8] The pure compound is very stable, but impurities can reduce its stability.[3]	

Synthesis of 2-Amino-4,6-dichlorophenol

The primary route for the synthesis of **2-Amino-4,6-dichlorophenol** is the reduction of 2,4-dichloro-6-nitrophenol.[3][9] This transformation can be achieved through various reduction methods, including catalytic hydrogenation and chemical reduction.

This method involves the reduction of 2,4-dichloro-6-nitrophenol using hydrogen gas in the presence of a palladium on carbon (Pd/C) catalyst.

Methodology:

- A mixture of 10 g (0.048 moles) of 2,4-dichloro-6-nitrophenol and 0.2 g of 5% palladium on carbon is slurried in 250 ml of glacial acetic acid in a hydrogenation bottle.[10]

- The bottle is stoppered and placed under an atmosphere of 40 psi hydrogen.[10]
- The mixture is shaken at room temperature, and the hydrogen is replenished as it is consumed during the reaction.[10]
- After approximately 4.5 hours, the hydrogen uptake is complete.[10]
- The reaction mixture is then filtered through a sintered glass funnel to remove the catalyst. [10]
- The filtrate is concentrated under reduced pressure to remove the solvent, yielding a quantitative amount of the product.[10]

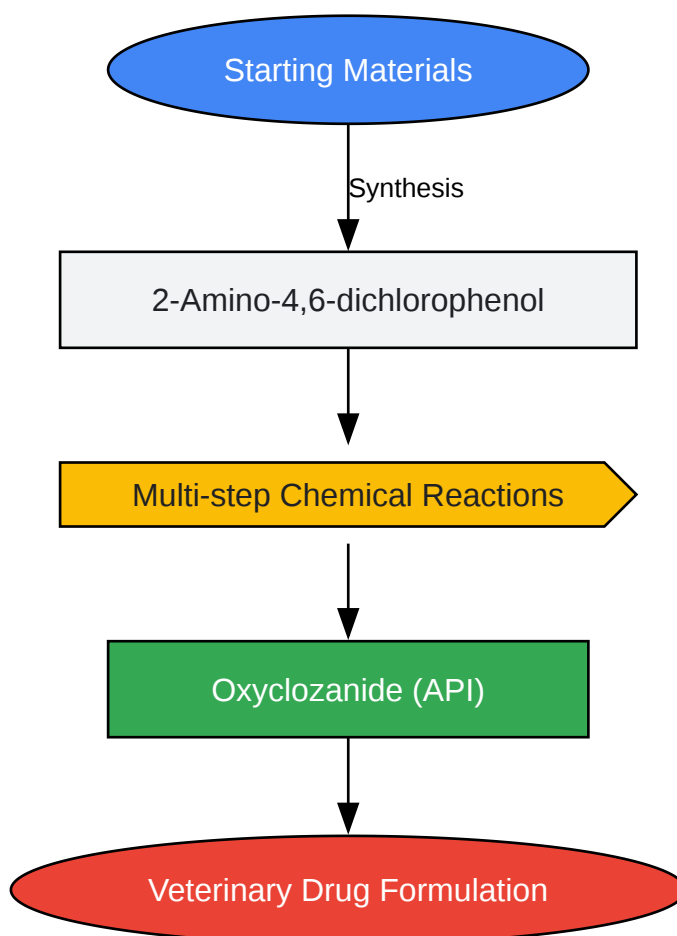
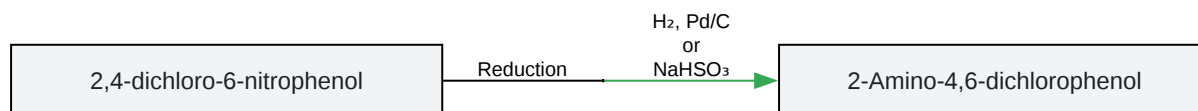
This protocol utilizes sodium bisulfite as the reducing agent to convert the nitro group to an amino group.

Methodology:

- To a suspension of 2,4-dichloro-6-nitrophenol (60.0 g, 288 mmol) in a mixture of ethanol (250 mL) and water (250 mL), add sodium bisulfite (251 g, 1.44 mol) in batches.[6][11]
- The reaction mixture is stirred at 65 °C for 4 hours.[6][11]
- Upon completion of the reaction, the mixture is concentrated under vacuum.[6][11]
- The residue is diluted with saturated aqueous sodium bicarbonate (500 mL) and extracted with ethyl acetate (4 x 200 mL).[6][11]
- The combined organic layers are washed with brine and dried with anhydrous magnesium sulfate.[6][11]
- The solvent is removed under vacuum, and the resulting residue is purified by silica gel column chromatography using a gradient of 0-50% ethyl acetate in hexane as the eluent.[6]
- The fractions containing the desired product are collected and concentrated to yield **2-Amino-4,6-dichlorophenol** as a colorless powder (30.6 g, 60% yield).[6][11]

Product Confirmation:

- ^1H NMR (CDCl_3): δ 3.92 (s, 2H), 5.36 (s, 1H), 6.59 (d, $J = 2.1\text{Hz}$, 1H), 6.71 (d, $J = 2.1\text{Hz}$, 1H).[\[6\]](#)[\[11\]](#)
- Mass Spectrometry: MS ($\text{M}+\text{H}^+$): 178.[\[6\]](#)[\[11\]](#)



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